

Comprehensive Analytical Methods for Pefloxacin Mesylate Dihydrate: Protocols, Applications, and Safety Guidelines

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Compound Focus: Pefloxacin Mesylate Dihydrate

CAS No.: 149676-40-4

Cat. No.: S538880

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Introduction to Pefloxacin Mesylate Dihydrate

Pefloxacin Mesylate Dihydrate (CAS 149676-40-4) is a **broad-spectrum fluoroquinolone antibiotic** with molecular formula $C_{18}H_{28}FN_3O_8S$ and molecular weight of 465.49 g/mol [1] [2]. As a **norfloxacin analog**, it functions by inhibiting bacterial **DNA gyrase and topoisomerase IV**, enzymes essential for bacterial DNA replication and transcription [3]. This compound is provided as a **pharmaceutical primary standard** with a purity of $\geq 98\%$ and finds application in **analytical method development, validation, and quality control** processes for pharmaceutical products [1] [4]. The European Pharmacopoeia (EP) recognizes this compound as a **reference standard** for laboratory tests prescribed in official monographs [3].

Spectrophotometric Determination Methods

UV Spectrophotometric Method in Simulated Tear Fluid (pH 7.4)

This method is particularly suitable for the analysis of **ophthalmic formulations** such as in-situ gelling ocular preparations [5].

- **Equipment:** UV spectrophotometer with 1 cm matched quartz cells
- **Wavelength:** 272 nm
- **Linearity range:** 0.5-20 µg/mL
- **Regression coefficient (R²):** 0.999
- **Sample preparation:** Dissolve an appropriate amount of sample in simulated tear fluid (pH 7.4) to obtain concentrations within the linearity range
- **Procedure:** Prepare standard solutions covering the concentration range of 0.5, 1, 2, 5, 10, 15, and 20 µg/mL. Measure absorbance against simulated tear fluid blank. Plot calibration curve of absorbance versus concentration and determine the regression equation [5].

Iron(III) Complex Formation Method

This method exploits the **complex formation** between pefloxacin and Fe(III) ions for quantification [6].

- **Wavelength:** 360 nm
- **Optimal pH:** 2.50 (range 1.00-8.00 acceptable)
- **Linearity range:** 2.15-85.88 µg/mL
- **Molar absorptivity:** $4.8 \times 10^3 \text{ L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$
- **Complex stoichiometry:** 1:1 (Pefloxacin:Fe(III))
- **Relative stability constant:** $10^{5.02}$
- **Relative standard deviation:** 0.57-1.07% (n=10)
- **Reagent preparation:** Prepare fresh 0.01 M Fe(III) solution in distilled water. Prepare buffer solution of pH 2.50.
- **Procedure:** Mix 2.0 mL of sample solution with 1.0 mL of Fe(III) solution and 2.0 mL of buffer solution. Dilute to 10 mL with distilled water. Measure absorbance at 360 nm against reagent blank after 10 minutes [6].

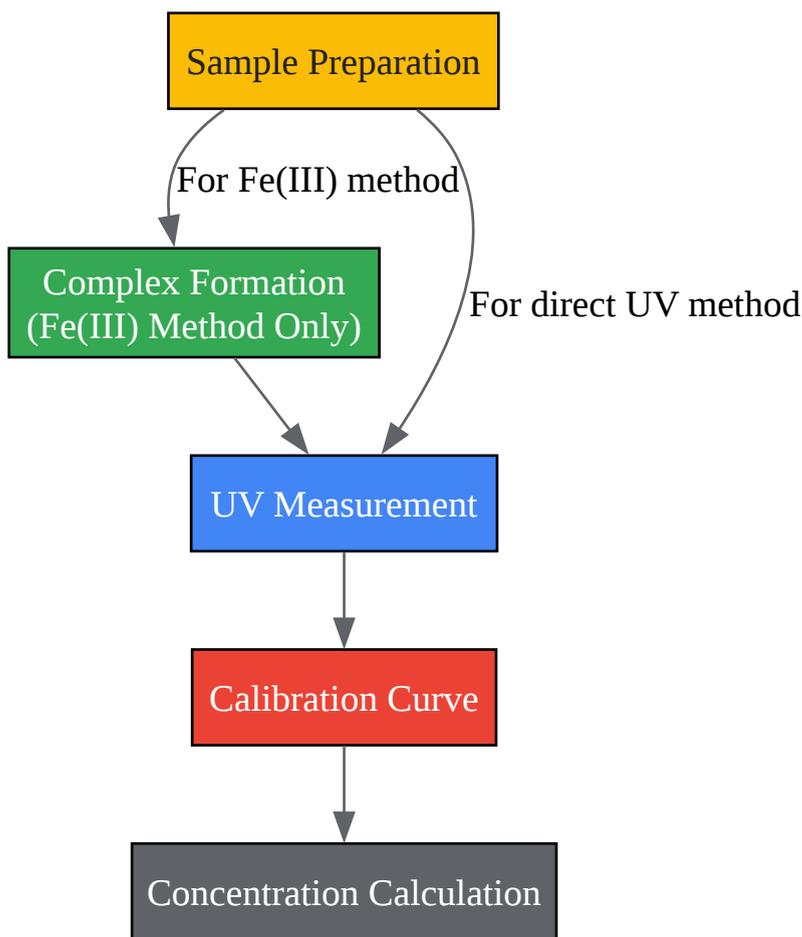
Table 1: Validation Parameters for Spectrophotometric Methods

Parameter	UV Method (272 nm)	Fe(III) Complex Method
Linearity Range	0.5-20 µg/mL	2.15-85.88 µg/mL
Molar Absorptivity	Not specified	$4.8 \times 10^3 \text{ L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$
Precision (RSD)	Not specified	0.57-1.07%
Detection Limit	Not specified	2.15 µg/mL

Parameter	UV Method (272 nm)	Fe(III) Complex Method
Application Matrix	Bulk drug, ophthalmic formulations	Tablets, aqueous solutions

Experimental Workflow for Spectrophotometric Analysis

The following diagram illustrates the general workflow for spectrophotometric determination of **Pefloxacin Mesylate Dihydrate**:



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Diagram 1: Workflow for spectrophotometric determination of **Pefloxacin Mesylate Dihydrate**

Chromatographic Determination Methods

Stability-Indicating HPLC Method for Bulk Drug and Tablets

This method is **stability-indicating** and can resolve the drug peak from degradation products [7].

- **Column:** C18 reversed-phase (e.g., Shim-pack CLC-ODS)
- **Mobile phase:** Methanol:Buffer (30:70 v/v)
- **Flow rate:** 1.0 mL/min
- **Detection wavelength:** 277 nm
- **Retention time:** Approximately 5.1 minutes
- **Injection volume:** 20 μ L
- **Temperature:** Ambient
- **Sample preparation:**
 - *For bulk drug:* Dissolve in mobile phase to obtain concentration of 10 μ g/mL
 - *For tablets:* Powder and extract equivalent to 10 mg pefloxacin in 100 mL mobile phase. Filter through 0.45 μ m membrane
- **Chromatographic procedure:** Equilibrate column with mobile phase for 30 minutes. Inject standards and samples. Measure peak areas and calculate concentration using calibration curve [7].

HPLC Method for Biological Fluids

This sensitive method is suitable for determination of pefloxacin in **human plasma** with acetaminophen as internal standard [8].

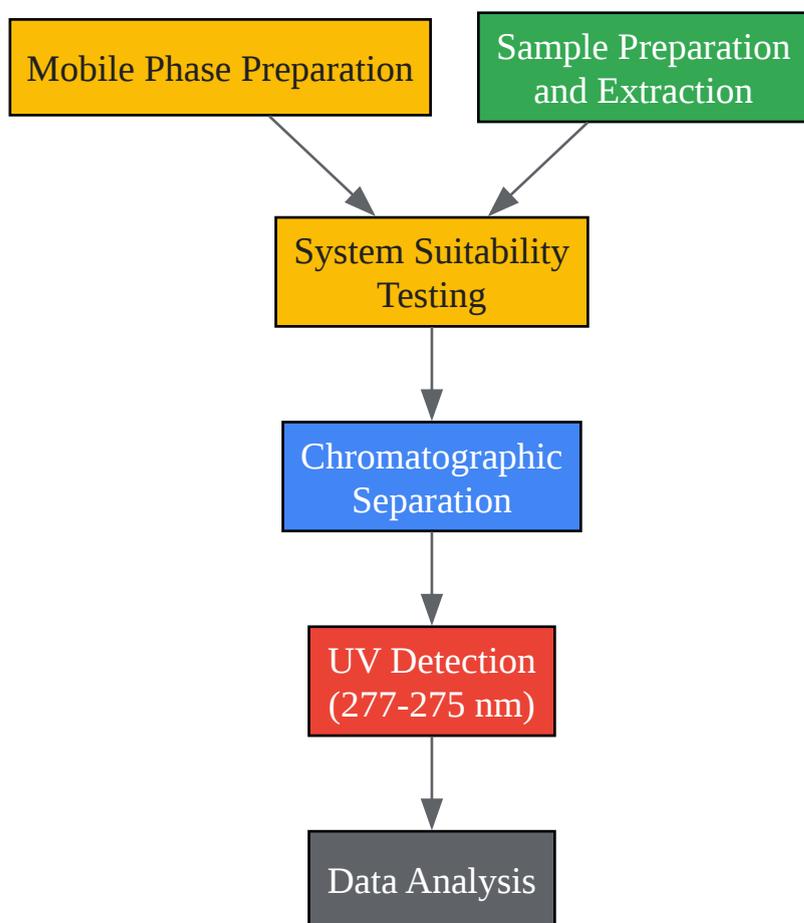
- **Column:** C18 reversed-phase
- **Mobile phase:** Acetonitrile:0.025 M phosphoric acid (13:87 v/v, pH 2.9 adjusted with KOH)
- **Flow rate:** 1 mL/min
- **Detection:** UV at 275 nm
- **Internal standard:** Acetaminophen
- **Linearity range:** 0.125-12 μ g/mL
- **Retention time:** Pefloxacin ~6.2 minutes, acetaminophen ~4.8 minutes
- **LOD and LOQ:** 0.03125 μ g/mL and 0.125 μ g/mL, respectively
- **Precision:** Intra-day RSD 0.376-0.9056%, inter-day RSD 0.739-0.853%
- **Sample preparation:** To 0.5 mL plasma, add 50 μ L internal standard solution (10 μ g/mL acetaminophen) and 1 mL acetonitrile for protein precipitation. Vortex for 1 minute, centrifuge at 10,000 rpm for 10 minutes. Collect supernatant and inject [8].

Table 2: HPLC Method Validation Parameters for **Pefloxacin Mesylate Dihydrate**

Parameter	Stability-Indicating Method	Plasma Analysis Method
Linearity Range	Not specified	0.125-12 µg/mL
Retention Time	~5.1 min	~6.2 min
LOD/LOQ	Not specified	0.03125/0.125 µg/mL
Precision (RSD)	Not specified	Intra-day: 0.376-0.9056%
Accuracy	Not specified	100.09-100.72%
Application Matrix	Bulk drug, tablets	Human plasma, tablets

HPLC Analysis Workflow

The following diagram illustrates the complete HPLC analysis workflow for **Pefloxacin Mesylate Dihydrate**:



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Diagram 2: HPLC analysis workflow for *Pefloxacin Mesylate Dihydrate*

Analytical Applications and Method Validation

Pharmaceutical Applications

Pefloxacin Mesylate Dihydrate is widely used as a **reference standard** in pharmaceutical analysis to ensure consistency of formulations and validate analytical methods [4]. The compound finds specific applications in:

- **Quality control** of bulk drugs and tablet dosage forms through spectrophotometric and HPLC methods [7] [5]

- **Analysis of specialized formulations** including in-situ gelling ocular delivery systems where the drug is dissolved in simulated tear fluid (pH 7.4) for quantification [5]
- **Forced degradation studies** to develop stability-indicating methods that can separate the drug from its degradation products [7]
- **Content uniformity testing** of tablet formulations using simple and rapid spectrophotometric methods [6]

Bioanalytical Applications

The HPLC method has been successfully applied to **pharmacokinetic studies** in humans, demonstrating its utility in therapeutic drug monitoring [8]. Key applications include:

- **Simultaneous determination** of pefloxacin and its main active metabolite (norfloxacin) in serum samples [8]
- **Therapeutic drug monitoring** in patients receiving pefloxacin therapy, with sensitivity sufficient to detect therapeutic concentrations
- **Protein binding studies** using methods capable of extracting the drug from biological matrices with good recovery

Method Validation Data

Comprehensive validation of the analytical methods has been performed according to **International Conference on Harmonization (ICH) guidelines** [5] [8]. The key validation parameters include:

- **Linearity:** Excellent correlation coefficients ($R^2 = 0.9987-0.999$) across specified concentration ranges [5] [8]
- **Precision:** Relative standard deviation (RSD) values below 1.07% for spectrophotometric methods and below 0.9056% for HPLC methods [6] [8]
- **Accuracy:** Recovery rates ranging from 97.5% to 101.9% for pharmaceutical formulations and 100.09-100.72% for biological fluids [5] [8]
- **Specificity:** Successful separation of pefloxacin from internal standards, metabolites, and formulation excipients [8]

Table 3: Summary of Analytical Applications and Validation

Application Area	Recommended Method	Key Advantages
Pharmaceutical Quality Control	UV Spectrophotometry at 272 nm	Simple, rapid, economical, eco-friendly
Stability Studies	Stability-indicating HPLC	Resolves degradation products, specific
Bioanalytical Applications	HPLC with plasma preparation	Sensitive, precise, suitable for pharmacokinetics
Complexation Studies	Fe(III) complex method	Well-characterized complex, good precision

Safety and Handling Guidelines

Pefloxacin Mesylate Dihydrate requires careful handling with appropriate safety precautions [2]:

- **Hazard Classification:** Eye Irritant (Category 2) according to EU GHS/CLP regulations [2] [3]
- **Signal Word:** Warning [2] [3]
- **Hazard Statements:** H319 - Causes serious eye irritation [2]
- **Precautionary Measures:**
 - P305 + P351 + P338 - IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing [2]
 - Avoid contact with skin and eyes
 - Avoid formation of dust and aerosols
 - Use personal protective equipment including safety glasses and gloves [2]
- **Storage Conditions:** Store in cool place (2-8°C) in tightly closed containers [2] [3]
- **Disposal Considerations:** Offer surplus and non-recyclable solutions to a licensed disposal company. Contact licensed professional waste disposal service [2]

Conclusion

Pefloxacin Mesylate Dihydrate serves as a **crucial analytical standard** in pharmaceutical and bioanalytical applications. The comprehensive analytical methods detailed in this document provide researchers with **validated protocols** for accurate quantification of this compound in various matrices. The **spectrophotometric methods** offer simple, economical approaches for routine quality control, while the

HPLC methods deliver the specificity and sensitivity required for stability studies and bioanalytical applications. Proper adherence to the **safety guidelines** is essential when handling this compound to prevent eye irritation and other potential hazards. These thoroughly characterized analytical protocols support the ongoing research and quality assurance of this fluoroquinolone antibiotic in various pharmaceutical formulations and biological systems.

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